

triacetate(1-) molecular weight characterization

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Compound of Interest

Compound Name: *Triacetate(1-)*

Cat. No.: *B1259561*

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An In-depth Technical Guide to the Molecular Weight Characterization of the **Triacetate(1-)** Anion

Authored by: A Senior Application Scientist

Preamble: Defining the Analyte in a World of Ambiguous Nomenclature

In the landscape of chemical nomenclature, the term "triacetate" can refer to a variety of distinct chemical entities, from the polymeric cellulose triacetate to the neutral triglyceride, triacetin.[1][2] This guide focuses specifically on the **triacetate(1-)** anion, a discrete molecular species. As defined in authoritative chemical databases, this anion is the conjugate base of 3,5-dioxohexanoic acid.[3] The elucidation of its precise molecular weight is a critical first step in any rigorous scientific investigation, underpinning everything from reaction monitoring to quantitative analysis in complex matrices.

This document provides an in-depth exploration of the core techniques and underlying principles for the accurate molecular weight characterization of the **triacetate(1-)** anion. We will delve into the "why" behind methodological choices, offering field-proven insights to ensure robust and reliable results for researchers, scientists, and drug development professionals.

Section 1: The Triacetate(1-) Anion at a Glance

The **triacetate(1-)** anion, derived from the deprotonation of 3,5-dioxohexanoic acid, is a molecule of significant interest in various biochemical pathways.[3] A precise understanding of its mass is fundamental to its identification and quantification.

Property	Value	Source
Chemical Formula	$C_6H_7O_4^-$	[3]
Parent Acid	3,5-dioxohexanoic acid	[3]
Calculated Monoisotopic Mass	143.0350 Da	[3]
Calculated Average Molecular Weight	143.11 g/mol	[3]

It is crucial to distinguish between monoisotopic mass and average molecular weight. The monoisotopic mass is the mass of an ion for a single molecule containing the most abundant isotopes of its constituent atoms, calculated using the exact mass of the most abundant isotope for each element (e.g., ^{12}C , 1H , ^{16}O). This is the value measured by mass spectrometry. The average molecular weight is a weighted average of the masses of all the natural isotopes of the elements in the molecule. For unambiguous identification and high-resolution applications, the monoisotopic mass is the more critical parameter.

Section 2: Mass Spectrometry: The Cornerstone of Molecular Weight Determination

Mass spectrometry (MS) stands as the definitive technique for determining the molecular weight of an analyte. It functions by ionizing molecules and then separating these ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a direct measurement of the monoisotopic mass with high precision and sensitivity. For an anion like **triacetate(1-)**, where the charge (z) is -1, the measured m/z value directly corresponds to its monoisotopic mass.

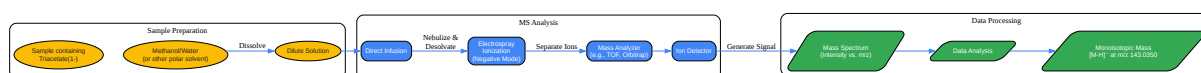
The choice of ionization technique and mass analyzer is paramount and is dictated by the physicochemical properties of the analyte and the analytical question at hand.

Electrospray Ionization (ESI-MS): The Direct Approach

Electrospray Ionization is a soft ionization technique that is exceptionally well-suited for analyzing polar, thermally labile, and pre-charged molecules directly from a solution. This makes it an ideal first-line approach for the **triacetate(1-)** anion.

Causality of Experimental Choice: ESI is chosen for its ability to transfer ions from the solution phase to the gas phase with minimal fragmentation. Since **triacetate(1-)** is an anion, it can be readily analyzed in negative ion mode without the need for chemical derivatization, simplifying sample preparation and providing a direct measurement of the molecular ion.

Experimental Workflow: ESI-MS



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Sources

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- [3. 3,5-Dioxohexanoic acid | C₆H₈O₄ | CID 5459844 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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